

Application Notes and Protocols: Magnesium Trisilicate in Cosmetic Formulations

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Compound of Interest

Compound Name: Magnesium Trisilicate

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Introduction

Magnesium trisilicate ($\text{Mg}_2\text{Si}_3\text{O}_8$) is a synthetic, inorganic compound composed of magnesium oxide and silicon dioxide.[1][2] It is a fine, white, odorless, and tasteless powder that is free from grittiness.[2][3] In the cosmetic industry, **magnesium trisilicate** is a versatile ingredient valued for its absorbent, anti-caking, and viscosity-controlling properties.[3][4] Its porous structure and high surface area contribute to its efficacy in a variety of cosmetic formulations, including powders, creams, and lotions.[4][5] This document provides detailed application notes and experimental protocols for the use of **magnesium trisilicate** in cosmetic science.

Physicochemical Properties and Specifications

Magnesium trisilicate's performance in cosmetic formulations is dictated by its physical and chemical characteristics.

Property	Value	Source(s)
Chemical Formula	$\text{Mg}_2\text{Si}_3\text{O}_8$	[1][6]
Appearance	Fine, white, odorless, tasteless powder	[2][3]
Composition	$\geq 20.0\%$ Magnesium Oxide (MgO), $\geq 45.0\%$ Silicon Dioxide (SiO_2)	[1]
Water Content	17.0% - 34.0% loss on ignition	[2]
Moisture Content	17-23% w/w (at 15-65% RH), 24-30% w/w (at 75-95% RH)	[2]
Solubility	Practically insoluble in water and ethanol.	[2][3]
Surface Area	Can range from $< 250 \text{ m}^2/\text{g}$ to $> 400 \text{ m}^2/\text{g}$ (flake-like morphology)	[5][7]

Applications in Cosmetic Formulations

Magnesium trisilicate is utilized in a wide range of cosmetic products due to its multifunctional properties.

Application	Function(s)	Product Examples
Face Powders & Foundations	Absorbent (sebum control), Anti-caking, Bulking Agent, Slip Modifier	Loose powders, pressed powders, mattifying foundations.[4][6]
Creams & Lotions	Viscosity Controller, Emulsion Stabilizer, Mattifying Agent	Oil-control moisturizers, primers, anti-aging lotions.[4][8][9]
Deodorants & Antiperspirants	Absorbent (moisture control)	Stick and roll-on deodorants.
Dry Shampoos	Absorbent (sebum and oil absorption)	Aerosol and powder dry shampoos.[4]
Exfoliants	Gentle Abrasive	Facial scrubs and cleansers.[4]

Experimental Protocols

The following protocols provide detailed methodologies for evaluating the key functionalities of **magnesium trisilicate** in cosmetic formulations.

Protocol for Determining Oil Absorption Capacity

This protocol is adapted from the ASTM D281 standard test method for oil absorption of pigments by spatula rub-out.[4][10][11]

Objective: To quantify the amount of oil absorbed by **magnesium trisilicate**, which is indicative of its sebum-absorbing capabilities in cosmetic formulations.

Materials:

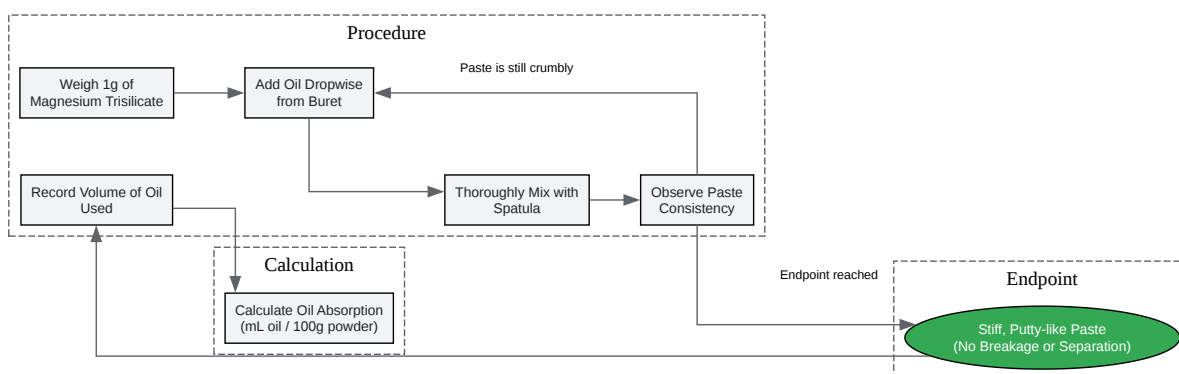
- **Magnesium trisilicate** powder
- Linseed oil (or a cosmetic emollient like caprylic/capric triglyceride)
- Analytical balance (accurate to 0.001 g)
- Glass plate or marble slab

- Spatula (with a stiff blade)
- Buret (graduated in 0.1 mL)

Procedure:

- Weigh 1.000 g of **magnesium trisilicate** powder and place it on the glass plate.
- Add linseed oil drop by drop from the buret onto the powder.
- After the addition of a few drops, thoroughly mix the oil and powder using the spatula with a rubbing motion.
- Continue adding oil in small increments, followed by thorough mixing, until a stiff, putty-like paste is formed that does not break or separate.
- Record the volume of oil used.
- Calculate the oil absorption value as the volume of oil (in mL) per 100 g of powder.

Workflow for Oil Absorption Capacity Determination



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Workflow for Oil Absorption Capacity Determination

Protocol for Evaluating Anti-Caking Properties

This protocol is a conceptual adaptation of methods for assessing powder flowability and caking.

Objective: To assess the ability of **magnesium trisilicate** to prevent clumping and maintain the free-flowing nature of a powder formulation.

Materials:

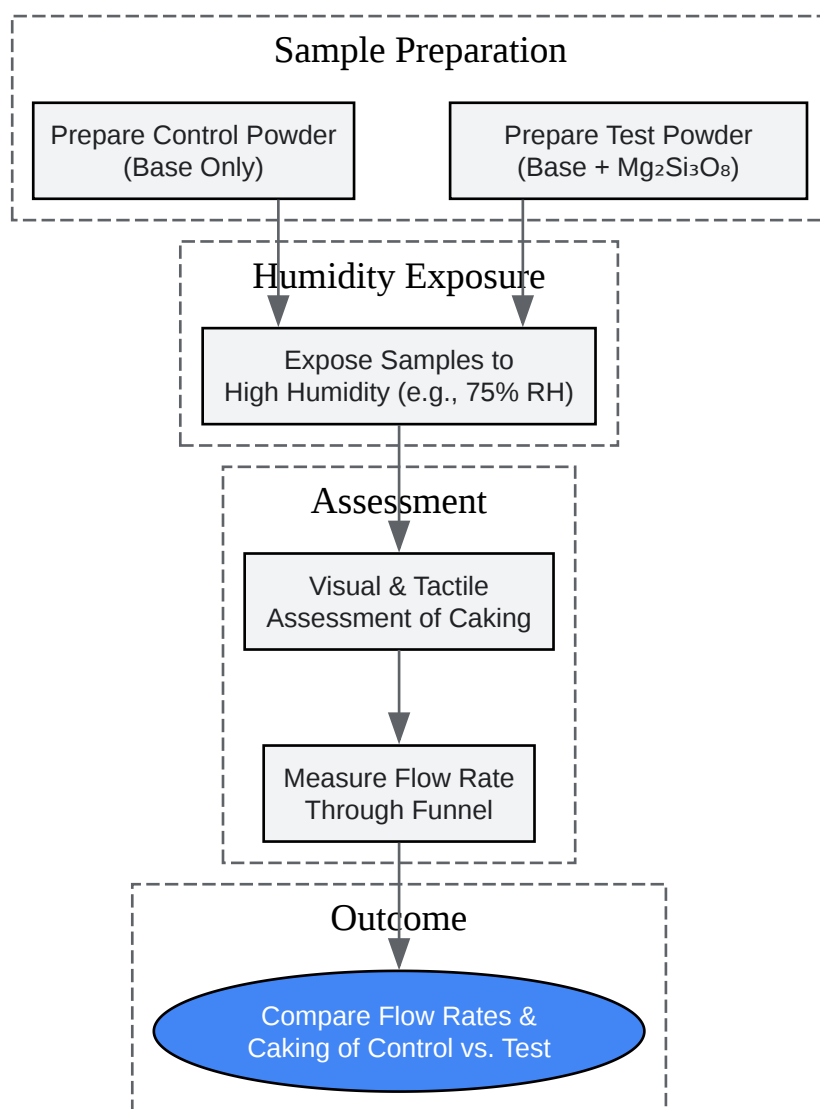
- **Magnesium trisilicate**
- Base powder formulation (e.g., talc, corn starch)
- Sieve with a specific mesh size (e.g., 100 mesh)
- Humidity chamber
- Analytical balance
- Funnel with a fixed orifice

Procedure:

- Prepare two powder blends:
 - Control: 100% base powder.
 - Test: Base powder with a specified concentration of **magnesium trisilicate** (e.g., 2%, 5% w/w).
- Pass both blends through the sieve to ensure a uniform starting particle size distribution.
- Place a known weight (e.g., 10 g) of each blend in an open container within a humidity chamber (e.g., 75% RH) for a set period (e.g., 24 hours).

- Remove the samples and allow them to equilibrate to ambient conditions.
- Visually and tactilely assess the degree of caking or clumping.
- Quantify the flowability by measuring the time it takes for a set weight of each powder to pass through the funnel. A shorter time indicates better flowability and less caking.

Workflow for Anti-Caking Property Evaluation



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Workflow for Anti-Caking Property Evaluation

Protocol for Assessing Viscosity Modification in an O/W Emulsion

Objective: To determine the effect of **magnesium trisilicate** on the viscosity of an oil-in-water (O/W) emulsion.

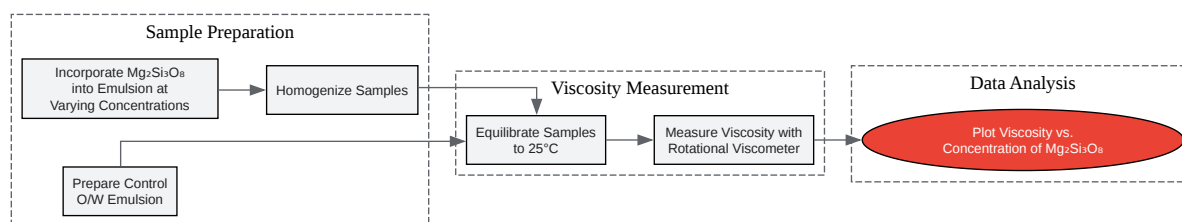
Materials:

- **Magnesium trisilicate**
- Pre-formulated O/W emulsion base
- Rotational viscometer with appropriate spindles
- Beakers
- Overhead mixer or homogenizer

Procedure:

- Prepare a control sample of the O/W emulsion base.
- Prepare test samples by incorporating varying concentrations of **magnesium trisilicate** (e.g., 1%, 2%, 3% w/w) into the emulsion base.
- Disperse the **magnesium trisilicate** into the emulsion using an overhead mixer or homogenizer until a uniform consistency is achieved.
- Allow the samples to equilibrate to a constant temperature (e.g., 25°C).
- Measure the viscosity of the control and test samples using a rotational viscometer at a specified spindle speed and time.
- Record the viscosity in centipoise (cP) or Pascal-seconds (Pa·s).
- Plot viscosity as a function of **magnesium trisilicate** concentration to determine the thickening effect.

Workflow for Viscosity Modification Assessment



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Workflow for Viscosity Modification Assessment

Formulation Guidelines

Incorporating Magnesium Trisilicate into a Pressed Powder

- **Dry Blending:** Combine **magnesium trisilicate** with other powder ingredients (e.g., talc, mica, pigments, binders) in a blender. Geometric dilution is recommended for small quantities of potent ingredients.
- **Binder Addition:** The liquid binder phase (oils, esters, silicones) is slowly sprayed or dropped into the powder blend while mixing to ensure even distribution.
- **Milling:** The mixture is then milled to break up any agglomerates and achieve a uniform particle size.
- **Pressing:** The final powder is pressed into godets at a specific pressure. The optimal pressure will depend on the formulation and the size of the godet.

Incorporating Magnesium Trisilicate into a Cream or Lotion (O/W Emulsion)

- Water Phase: Disperse any water-soluble ingredients in deionized water.
- Oil Phase: Combine all oil-soluble ingredients and heat to a temperature that allows for complete melting and mixing.
- Emulsification: Add the oil phase to the water phase (or vice versa, depending on the emulsifier) with high-shear mixing to form the emulsion.
- Addition of **Magnesium Trisilicate**: **Magnesium trisilicate** can be added to the water phase before emulsification or to the formed emulsion during the cool-down phase. It should be added slowly and mixed thoroughly to ensure proper dispersion and avoid clumping. A homogenizer can be used to achieve a smooth and uniform texture.[12]

Safety and Regulatory Information

- The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **magnesium trisilicate** is safe as used in cosmetic formulations when formulated to be non-irritating.[1]
- For products that may be incidentally inhaled, the safety of naturally-sourced **magnesium trisilicate** has not been fully determined.[1]
- It is considered a non-comedogenic ingredient with a low potential for skin irritation.[6]

Conclusion

Magnesium trisilicate is a highly effective and versatile ingredient in cosmetic formulations, offering significant benefits in terms of absorbency, texture, and stability. The protocols and guidelines presented in this document provide a framework for researchers and formulators to effectively utilize and evaluate **magnesium trisilicate** in the development of innovative cosmetic products. Careful consideration of concentration, dispersion, and interaction with other ingredients will ensure optimal performance.

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